

4-Acetamido-2-propoxybenzoic Acid: Comprehensive Structural Elucidation and Analytical Characterization Framework

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Compound of Interest

Compound Name: 4-Acetamido-2-propoxybenzoic acid
Cat. No.: B13352369

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Target Audience: Analytical Chemists, Formulation Scientists, and API Process Engineers

Document Type: Technical Guide / Whitepaper

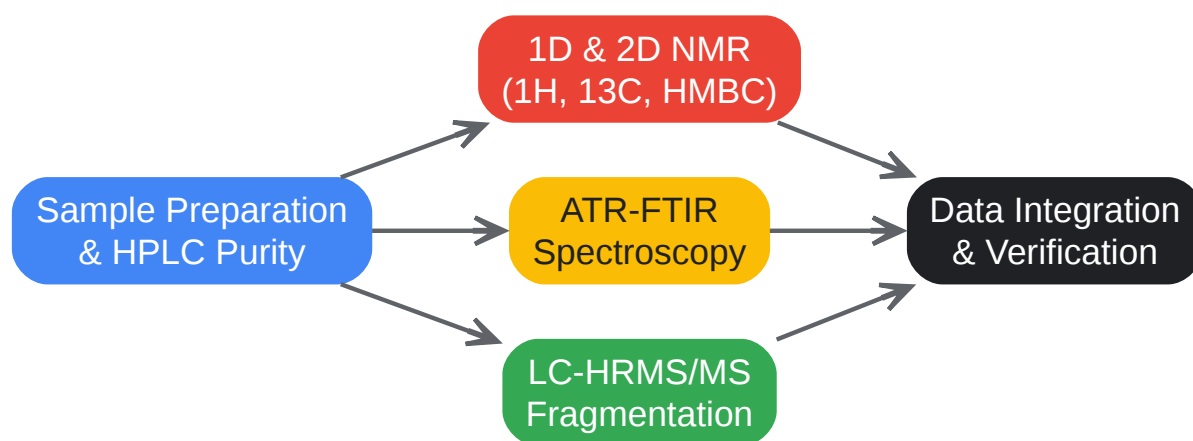
Executive Summary & Chemical Context

4-Acetamido-2-propoxybenzoic acid (CAS: 2486-79-5) is a highly functionalized aromatic intermediate crucial to the synthesis of amino-ester local anesthetics, most notably Propoxycaine. The molecule comprises a benzoic acid core substituted with an ortho-propoxy ether linkage and a para-acetamido group.

In pharmaceutical manufacturing, confirming the structural integrity of this intermediate is paramount. Regioisomeric impurities (e.g., 3-propoxy or 5-acetamido variants) or incomplete acetylation can propagate through subsequent esterification steps, ultimately compromising the efficacy, safety, and regulatory compliance of the final Active Pharmaceutical Ingredient (API). This guide details a self-validating, multi-orthogonal analytical framework for the definitive structural elucidation of this compound.

Analytical Workflow and Strategy

Relying on a single analytical technique introduces critical blind spots. For instance, mass spectrometry alone cannot easily differentiate positional isomers on an aromatic ring. Therefore, our protocol integrates 1D/2D NMR for spatial and connectivity mapping, FTIR for functional group validation, and LC-HRMS for exact mass and fragmentation profiling.



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Fig 1. Multi-orthogonal analytical workflow for structural elucidation and purity verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy forms the cornerstone of our structural elucidation, providing atomic-level resolution of the carbon framework and proton environments.

Causality in Experimental Design

Standard 1D ^1H and ^{13}C NMR are insufficient to rule out all regioisomers. We mandate the use of 2D Heteronuclear Multiple Bond Correlation (HMBC) and Nuclear Overhauser Effect Spectroscopy (NOESY). HMBC confirms the linkage of the propoxy oxygen to C2 and the acetamido nitrogen to C4 via three-bond (^3J) couplings. NOESY provides vital spatial validation: a cross-peak between the propoxy $-\text{OCH}_2-$ protons and the aromatic H3 proton definitively anchors the ether chain to the ortho position relative to the carboxylic acid.

Table 1: ^1H NMR Assignments (400 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
12.45	br s	1H	-	-COOH
10.12	s	1H	-	-NH-CO-
7.75	d	1H	8.6	Ar-H6
7.42	d	1H	1.8	Ar-H3
7.15	dd	1H	8.6, 1.8	Ar-H5
3.95	t	2H	6.5	-O-CH ₂ -
2.08	s	3H	-	-CO-CH ₃
1.72	m	2H	6.5, 7.4	-CH ₂ -CH ₃
0.98	t	3H	7.4	-CH ₂ -CH ₃

Table 2: ^{13}C NMR Assignments (100 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Carbon Type	Assignment
168.5	Quaternary	-COOH
166.2	Quaternary	-NH-CO-CH ₃
158.4	Quaternary	Ar-C2 (C-O)
143.1	Quaternary	Ar-C4 (C-N)
132.6	CH	Ar-C6
115.2	Quaternary	Ar-C1
110.4	CH	Ar-C5
104.8	CH	Ar-C3
70.2	CH ₂	-O-CH ₂ -
24.1	CH ₃	-CO-CH ₃
22.0	CH ₂	-CH ₂ -CH ₃
10.5	CH ₃	-CH ₂ -CH ₃

High-Resolution Mass Spectrometry (LC-HRMS)

HRMS provides the exact molecular formula, while tandem MS (MS/MS) elucidates the structural connectivity through predictable gas-phase fragmentation.

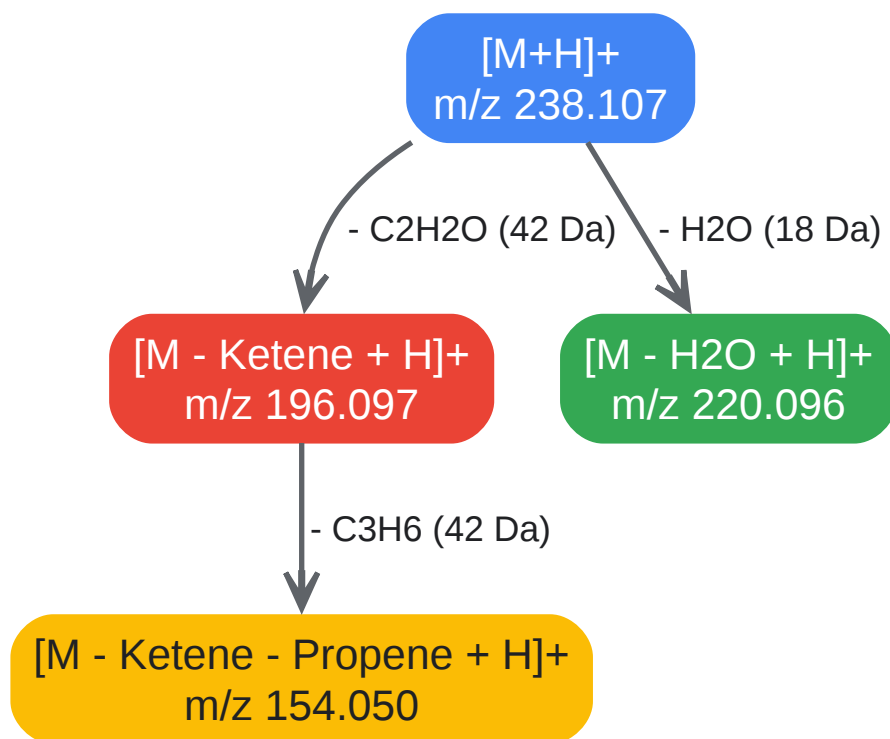
Causality in Experimental Design

Electrospray Ionization (ESI) in positive mode is selected due to the basicity of the amide nitrogen and the ether oxygen, which readily accept protons. The theoretical exact mass for the protonated molecular ion $[M+H]^+$ (C₁₂H₁₆NO₄⁺) is 238.1074 m/z.

Fragmentation Pathway

The collision-induced dissociation (CID) of the $[M+H]^+$ ion yields a highly diagnostic fragmentation pattern. The primary neutral loss is ketene (C₂H₂O, 42.01 Da) from the acetamido group, a hallmark of N-acetylated aromatics, eventually yielding the core 4-amino-2-

propoxybenzoic acid framework. This is followed by the loss of propene (C_3H_6 , 42.05 Da) from the propoxy chain via a McLafferty-type rearrangement, yielding a stable product ion at m/z 154.050.



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Fig 2. Proposed ESI-MS/MS fragmentation pathway of **4-acetamido-2-propoxybenzoic acid**.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR provides orthogonal validation of the functional groups predicted by NMR and MS, specifically confirming the presence of the distinct carbonyl environments.

Table 3: Key FTIR Vibrational Modes (ATR-FTIR)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3320	Medium, sharp	N-H stretch (Amide)
2950 - 2870	Weak	C-H stretch (Aliphatic propoxy)
2600 - 3000	Broad, strong	O-H stretch (Carboxylic acid)
1685	Strong	C=O stretch (Carboxylic acid)
1650	Strong	C=O stretch (Amide I band)
1530	Medium	N-H bend (Amide II band)
1240	Strong	C-O-C stretch (Asymmetric ether)

Experimental Methodologies & Self-Validating Protocols

To ensure rigorous scientific integrity (E-E-A-T), the following protocols incorporate built-in validation steps to prevent false positives and instrumental drift.

Protocol A: NMR Acquisition (Self-Validating System)

- Sample Preparation: Dissolve 15 mg of **4-acetamido-2-propoxybenzoic acid** in 0.6 mL of anhydrous DMSO-d₆.
- Internal Calibration: Add 0.05% v/v Tetramethylsilane (TMS).
 - Validation Check: The TMS peak must appear at exactly 0.00 ppm; any deviation indicates solvent contamination or magnetic field drift.
- Acquisition: Run ¹H (16 scans, relaxation delay 2s) and ¹³C (1024 scans, relaxation delay 2s) on a 400 MHz spectrometer.
- 2D Mapping: Execute NOESY (mixing time 300 ms) and HMBC sequences.
 - Validation Check: Verify the presence of the known one-bond HSQC correlations before interpreting the long-range HMBC data to avoid artifact misinterpretation.

Protocol B: LC-HRMS/MS Analysis

- System Suitability: Inject a standard calibration mix (e.g., reserpine, caffeine) to verify mass accuracy (< 2 ppm error) and column retention time stability.
- Chromatography: Utilize a C18 reverse-phase column (50 x 2.1 mm, 1.8 μ m).
 - Mobile phase A: 0.1% Formic acid in water.
 - Mobile phase B: 0.1% Formic acid in Acetonitrile.
 - Gradient: 5% B to 95% B over 5 minutes.
- Ionization & Detection: ESI positive mode. Capillary voltage: 3.0 kV. Desolvation temperature: 350°C.
- Data Processing: Extract the exact mass chromatogram for m/z 238.1074 utilizing a tight $\pm$ 5 ppm mass extraction window.

Protocol C: ATR-FTIR Spectroscopy

- Background Compensation: Collect a 32-scan background spectrum of the empty diamond ATR crystal.
 - Validation Check: The background must show >95% transmittance and no residual organic peaks (specifically in the 3000-2800 cm^{-1} region).
- Sample Analysis: Place 2-3 mg of the solid powder onto the crystal. Apply consistent pressure using the anvil. Collect 32 scans from 4000 to 400 cm^{-1} at 4 cm^{-1} resolution.

Conclusion

The structural elucidation of **4-acetamido-2-propoxybenzoic acid** demands a rigorous, multi-faceted analytical approach. By combining the spatial connectivity derived from 2D NMR, the exact mass and fragmentation pathways from LC-HRMS, and the functional group profiling from FTIR, researchers can establish a self-validating data matrix. This framework not only confirms the identity of the intermediate but also serves as a robust quality control standard for downstream pharmaceutical synthesis, ensuring the safety profile of the resulting APIs.

References

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